

Ethyl 2-(2-Bromoethyl)benzoate: A Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: Ethyl 2-(2-Bromoethyl)benzoate

Cat. No.: B171905

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and disposal guidelines for **Ethyl 2-(2-Bromoethyl)benzoate** (CAS No. 179994-91-3). Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, this guide incorporates data from structurally similar chemicals to provide a conservative and precautionary approach to its management in a laboratory setting.

Chemical and Physical Properties

While a comprehensive, experimentally verified set of physical and chemical properties for **Ethyl 2-(2-Bromoethyl)benzoate** is not readily available, predicted data and information from related compounds are summarized below.

| Property | Value | Source |
|-------------------|--|-----------------|
| CAS Number | 179994-91-3 | ChemicalBook[1] |
| Molecular Formula | C ₁₁ H ₁₃ BrO ₂ | ChemicalBook[1] |
| Molecular Weight | 257.12 g/mol | ChemicalBook[1] |
| Boiling Point | 318.4 ± 25.0 °C (Predicted) | ChemicalBook[1] |
| Density | 1.354 ± 0.06 g/cm ³ (Predicted) | ChemicalBook[1] |

Hazard Identification and Classification

A specific GHS classification for **Ethyl 2-(2-Bromoethyl)benzoate** is not available. However, based on the hazards associated with similar bromo-ester compounds, it should be handled as a substance that is:

- Irritating to the skin and eyes.[\[2\]](#)[\[3\]](#)
- Potentially harmful if swallowed, inhaled, or absorbed through the skin.

The following table outlines the hazard classification for a closely related compound, 2-Bromoethyl benzoate, and should be considered as a precautionary guideline.

| Hazard Class | Hazard Category | Hazard Statement |
|-----------------|-----------------|--|
| Skin Irritation | Category 2 | H315: Causes skin irritation. [2] |
| Eye Irritation | Category 2 | H319: Causes serious eye irritation. [2] |

Signal Word: Warning[\[2\]](#)

Precautionary Statements (based on related compounds):

- P264: Wash skin thoroughly after handling.[\[2\]](#)
- P280: Wear protective gloves/ eye protection/ face protection.[\[2\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[2\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/ attention.[\[2\]](#)
- P337 + P313: If eye irritation persists: Get medical advice/ attention.[\[2\]](#)
- P362 + P364: Take off contaminated clothing and wash it before reuse.[\[2\]](#)

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is essential when handling **Ethyl 2-(2-Bromoethyl)benzoate**. The following guidelines are based on best practices for handling hazardous laboratory chemicals.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

| PPE | Specifications |
|-------------------------|--|
| Eye and Face Protection | Chemical safety goggles or a face shield. |
| Skin Protection | Chemically resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn. |
| Respiratory Protection | Not typically required if working in a properly functioning chemical fume hood. If vapors are likely to be generated outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is recommended. |

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling and before leaving the laboratory.

First Aid Measures

In the event of exposure, immediate action is critical.

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. |
| Skin Contact | Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Fire and Explosion Hazards

Data on the flammability of **Ethyl 2-(2-Bromoethyl)benzoate** is not available. However, many organic esters are combustible.

- **Extinguishing Media:** Use dry chemical powder, carbon dioxide, alcohol-resistant foam, or a water spray.
- **Hazardous Combustion Products:** May include carbon monoxide, carbon dioxide, and hydrogen bromide gas.
- **Firefighting Procedures:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

Spills and Leaks

In the event of a spill or leak, follow these procedures:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE).
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Clean the spill area with a suitable solvent, followed by washing with soap and water.
- Do not allow the spilled material to enter drains or waterways.

Storage and Incompatibility

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong acids.

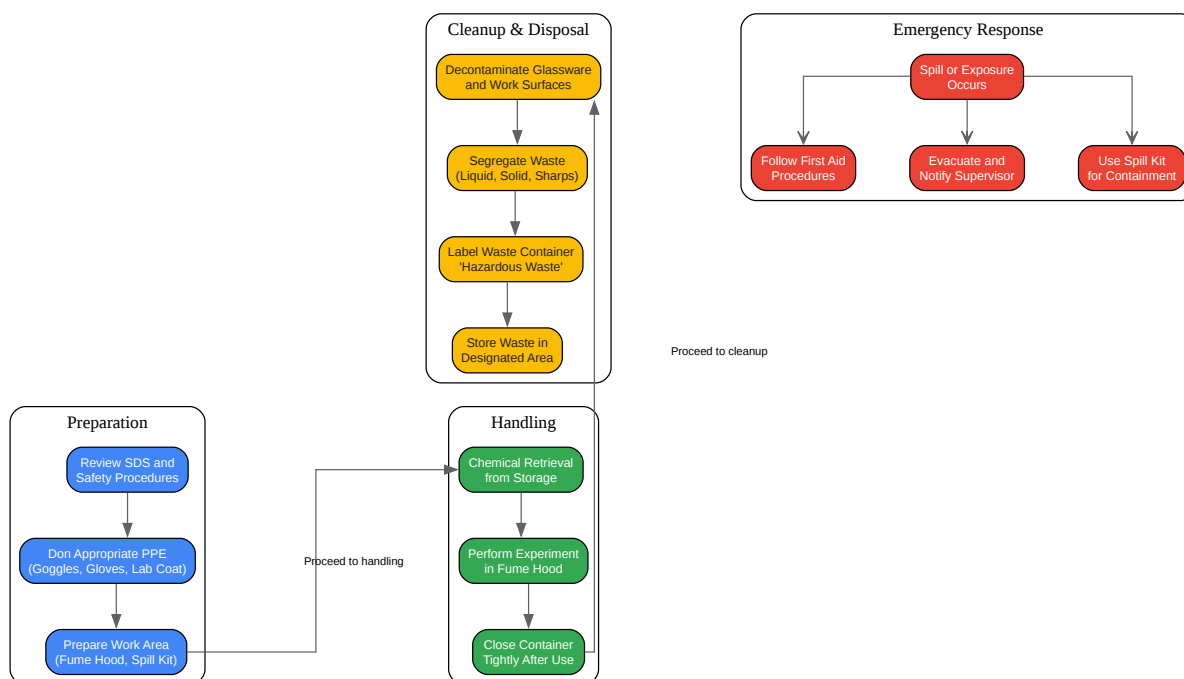
Disposal Considerations

Dispose of **Ethyl 2-(2-Bromoethyl)benzoate** and its containers in accordance with all applicable federal, state, and local regulations.

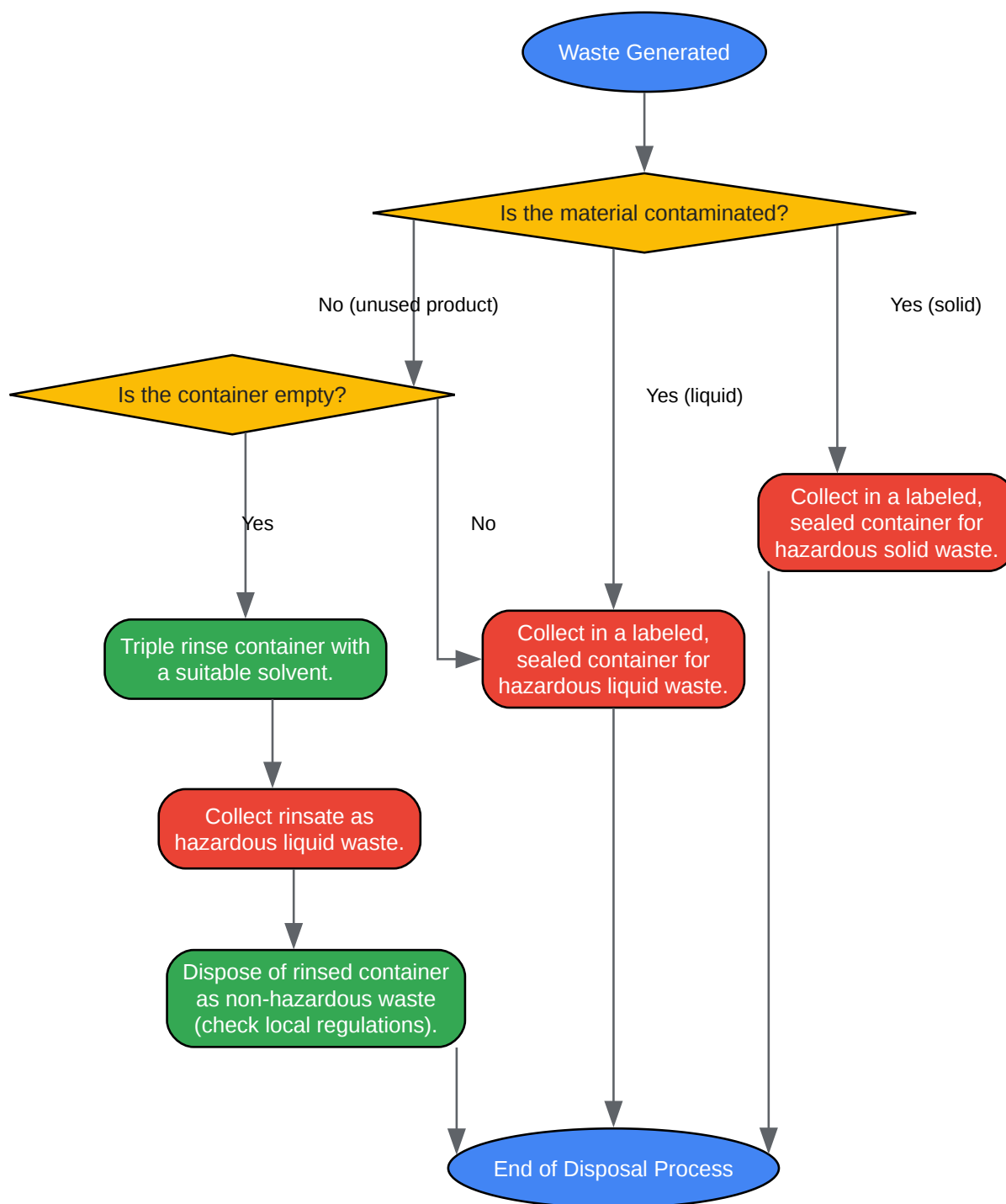
- Waste Classification: This material may be classified as a hazardous waste.
- Disposal Method: Contact a licensed professional waste disposal service to dispose of this material. Do not dispose of it down the drain or in the regular trash.
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.

Experimental Workflow and Logic Diagrams

The following diagrams illustrate the logical workflow for the safe handling and disposal of **Ethyl 2-(2-Bromoethyl)benzoate**.



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Caption: Workflow for the safe handling of **Ethyl 2-(2-Bromoethyl)benzoate**.[Click to download full resolution via product page](#)Caption: Decision tree for the disposal of **Ethyl 2-(2-Bromoethyl)benzoate**.

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References

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- To cite this document: BenchChem. [Ethyl 2-(2-Bromoethyl)benzoate: A Technical Guide to Safety, Handling, and Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b171905#ethyl-2-2-bromoethyl-benzoate-safety-handling-and-disposal-guidelines]

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